

# Trimethylphenylammonium hydroxide synonyms and alternative names

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## Compound of Interest

Compound Name: *Trimethylphenylammonium  
hydroxide*

Cat. No.: *B155177*

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An In-depth Technical Guide to **Trimethylphenylammonium Hydroxide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trimethylphenylammonium hydroxide**, a versatile quaternary ammonium salt. It includes a detailed list of its synonyms and alternative names, a summary of its key physicochemical properties, and a discussion of its primary applications, with a focus on its role as a derivatization reagent in analytical chemistry.

## Nomenclature: Synonyms and Alternative Names

**Trimethylphenylammonium hydroxide** is known by a variety of names in scientific literature and chemical catalogs. Understanding these different names is crucial for effective literature searches and chemical procurement.

Common Name	Systematic Name	Other Names & Abbreviations
Trimethylphenylammonium hydroxide	N,N,N-Trimethylbenzenaminium hydroxide	Phenyltrimethylammonium hydroxide[1][2][3][4][5][6][7][8]
Trimethylanilinium hydroxide[1][2][9][10]		
Methelute[4][9]		
PTAH[7]		
TMAH (Note: This abbreviation is also commonly used for Tetramethylammonium hydroxide, so care should be taken to ensure the correct compound is being referenced based on context or CAS number)[3][4][5][6]		
Benzenaminium, N,N,N-trimethyl-, hydroxide[9][10]		
Ammonium, phenyltrimethyl-, hydroxide		

## Physicochemical Properties

A summary of the key physical and chemical properties of **Trimethylphenylammonium hydroxide** is presented below. This data is essential for its safe handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	1899-02-1	[1][2][3][5][6][7][9][10]
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO	[3][9]
Molecular Weight	153.22 g/mol	[3][9]
Appearance	Clear, colorless liquid (often supplied as a solution in methanol or water)	[3][5][9]
Boiling Point	65 °C (for a solution in methanol)	[3][5]
Flash Point	10 - 11 °C (for a solution in methanol)	[4][7]
Refractive Index	n <sub>20/D</sub> 1.395	[5][7][11]
Storage Temperature	2-8°C	[4][7]

## Applications in Research and Development

**Trimethylphenylammonium hydroxide** is a versatile reagent with several applications in scientific research, particularly in analytical chemistry and organic synthesis.

### Derivatization Agent for Gas Chromatography (GC)

The most prominent application of **Trimethylphenylammonium hydroxide** is as a derivatization reagent, specifically for methylation, in gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS).[9] Derivatization is a chemical modification process used to convert analytes into a form that is more suitable for analysis, typically by improving their volatility, thermal stability, or chromatographic behavior.

**Trimethylphenylammonium hydroxide** is particularly effective for the derivatization of acidic compounds, such as:

- **Acidic Herbicides:** It is used for the methylation of acidic herbicides for their determination by GC-MS.[12][13]

- **Fatty Acids:** It facilitates the formation of fatty acid methyl esters (FAMES), which are more volatile and suitable for GC analysis.
- **Amino Acids:** It can be used to derivatize amino acids for their analysis by GC.
- **Phenols:** It is used in the methylation of phenols.

The derivatization reaction with **Trimethylphenylammonium hydroxide** is often performed directly in the GC autosampler vial, offering a rapid and automatable method for sample preparation.[\[12\]](#)[\[13\]](#)

## Organic Synthesis

In organic synthesis, **Trimethylphenylammonium hydroxide** can be used as a strong base.[\[5\]](#)[\[11\]](#) It has been employed in the synthesis of various organic compounds, including its use as a deprotecting agent for certain protecting groups.[\[11\]](#)

## Other Applications

- **Phase Transfer Catalyst:** Due to its quaternary ammonium salt structure, it can act as a phase transfer catalyst, facilitating reactions between reactants in different phases.[\[3\]](#)[\[5\]](#)
- **Biochemical Research:** It has been used in biochemical assays and studies, for example, in maintaining pH levels in cell culture.[\[5\]](#)

## Experimental Protocol: Generalized Method for GC Derivatization

The following is a generalized protocol for the derivatization of acidic analytes using **Trimethylphenylammonium hydroxide** for GC-MS analysis. This protocol is based on the principles described in the cited literature and should be optimized for specific analytes and instrumentation.

**Objective:** To convert acidic analytes into their methyl ester derivatives for enhanced volatility and improved chromatographic performance in GC-MS analysis.

**Materials:**

- **Trimethylphenylammonium hydroxide** solution (e.g., 0.1 M in methanol)
- Sample containing the analyte(s) of interest, dissolved in an appropriate aprotic solvent
- GC vials with caps
- Microsyringes
- Gas Chromatograph-Mass Spectrometer (GC-MS) system

Procedure:

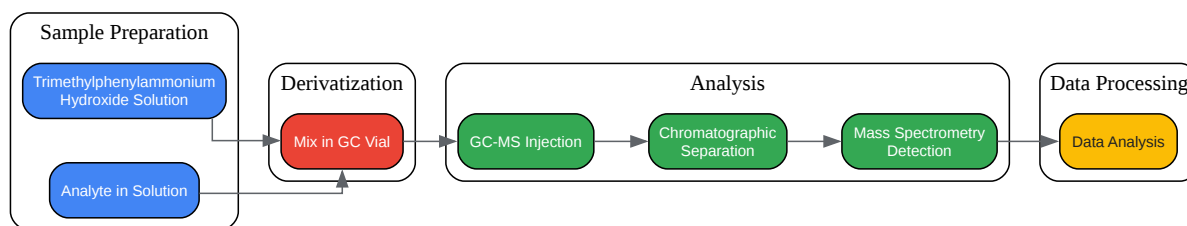
- Sample Preparation:
  - Accurately transfer a known volume or weight of the sample into a GC vial.
  - If the sample is not already in solution, dissolve it in a suitable aprotic solvent.
- Derivatization Reaction:
  - Add an excess of the **Trimethylphenylammonium hydroxide** solution to the GC vial containing the sample. The exact volume will depend on the concentration of the analyte.
  - Cap the vial tightly.
  - The reaction is often carried out directly in the heated GC injector port. Some methods may involve a brief incubation period at an elevated temperature (e.g., 60-80°C) prior to injection, although one of the advantages of using this reagent is the potential for on-column derivatization.
- GC-MS Analysis:
  - Inject an appropriate volume of the derivatized sample into the GC-MS system.
  - The derivatization occurs rapidly at the high temperatures of the GC inlet.
  - Run the appropriate GC-MS method with optimized parameters for the separation and detection of the methylated analytes.

### Key Considerations:

- **Solvent:** It is crucial to use aprotic solvents, as protic solvents like water and alcohols can react with the derivatization reagent.
- **Reaction Conditions:** Factors such as reaction time, temperature, and the ratio of derivatization reagent to analyte may need to be optimized to ensure complete derivatization.<sup>[12][13]</sup>
- **Safety:** **Trimethylphenylammonium hydroxide** and its solutions can be corrosive and toxic. Always handle this reagent in a fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.<sup>[1][10]</sup>

## Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the derivatization of an acidic analyte using **Trimethylphenylammonium hydroxide** for GC-MS analysis.



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### GC-MS Derivatization Workflow

This guide provides a foundational understanding of **Trimethylphenylammonium hydroxide** for researchers and professionals. For specific applications, further consultation of detailed research articles and safety data sheets is recommended.

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